

determination of amines using 4-(2,4-Dinitrophenylazo)phenol complex

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Compound of Interest

Compound Name: 4-(2,4-Dinitrophenylazo)phenol

CAS No.: 16081-15-5

Cat. No.: B098584

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Application Note & Protocol

Spectrophotometric Determination of Primary and Secondary Amines Using 4-(2,4-Dinitrophenylazo)phenol

Abstract & Introduction

The accurate quantification of amines is critical across various scientific disciplines, including pharmaceutical development, environmental monitoring, and industrial quality control. While chromatographic methods like HPLC and GC offer high sensitivity and selectivity, they often require significant capital investment, complex sample preparation, and lengthy analysis times. [1][2] There is a persistent need for simple, rapid, and cost-effective analytical methods for amine determination.

This application note details a robust spectrophotometric method for the quantification of primary and secondary aliphatic amines utilizing the chromogenic reagent **4-(2,4-dinitrophenylazo)phenol**. This azo dye acts as a proton-donating indicator, enabling the

determination of basic amines through a distinct color change. The underlying principle involves an acid-base reaction in a non-polar solvent, where the amine deprotonates the phenolic hydroxyl group of the dye. This deprotonation induces a significant bathochromic shift (a shift to a longer wavelength) in the absorption maximum of the chromophore, which is directly proportional to the concentration of the amine. This document provides a comprehensive theoretical background, detailed experimental protocols, method validation guidelines, and practical insights for researchers, scientists, and drug development professionals.

Principle of the Method

The analytical method is predicated on the principles of halochromism, where a substance changes color in response to a change in pH. **4-(2,4-Dinitrophenylazo)phenol** is a weakly acidic azo dye with a phenolic hydroxyl group.[3][4] In its protonated form, in a non-polar aprotic solvent like chloroform or dichloromethane, the dye exhibits a yellow color.

Primary and secondary amines are organic bases. When an amine is introduced into the solution, it acts as a Brønsted-Lowry base, accepting a proton from the phenolic hydroxyl group of the dye. This acid-base reaction results in the formation of a colored phenoxide ion and a corresponding alkylammonium cation.

The deprotonation of the phenol to the phenoxide ion extends the conjugated π -system of the molecule. This increased delocalization of electrons lowers the energy gap between the highest occupied molecular orbital (HOMO) and the lowest unoccupied molecular orbital (LUMO). Consequently, the molecule absorbs light at a longer wavelength, resulting in a pronounced color change from yellow to a deep reddish-purple. The intensity of this new absorption band, measured at its λ_{max} , is directly proportional to the concentration of the amine, obeying the Beer-Lambert Law within a defined concentration range.

Caption: Proposed acid-base reaction between the amine and the azo dye.

Materials and Methods

Apparatus

- UV-Visible Spectrophotometer (double beam) with 1 cm quartz cuvettes.

- Calibrated analytical balance (± 0.1 mg).
- Volumetric flasks (Class A: 10 mL, 25 mL, 50 mL, 100 mL).
- Micropipettes (calibrated).
- pH meter (for ancillary experiments, if needed).
- Vortex mixer.

Reagents and Standards

All reagents should be of analytical grade or higher.

Reagent	Preparation Instructions
Solvent	Dichloromethane (CH_2Cl_2) or Chloroform (CHCl_3), HPLC grade. Store in a cool, dark place.
Amine Standard (e.g., n-Butylamine)	Prepare a stock solution of 1000 $\mu\text{g/mL}$ by accurately weighing 100 mg of the amine standard, dissolving it in the chosen solvent, and diluting to 100 mL in a volumetric flask.
Working Standard Solutions	Prepare a series of working standards (e.g., 1, 2, 5, 10, 15, 20 $\mu\text{g/mL}$) by serial dilution of the stock solution with the solvent. These should be prepared fresh daily.
4-(2,4-Dinitrophenylazo)phenol Reagent	Prepare a 0.05% (w/v) solution by dissolving 50 mg of 4-(2,4-dinitrophenylazo)phenol in 100 mL of the chosen solvent. Store this solution in an amber bottle and keep refrigerated.

Experimental Protocols

The following workflow provides a systematic approach to amine determination.

Caption: Experimental workflow for amine quantification.

Construction of the Calibration Curve

- **Pipette Standards:** Into a series of 10 mL volumetric flasks, accurately pipette volumes of the working amine standards to create final concentrations covering the expected range of the samples (e.g., 1, 2, 5, 10, 15, 20 µg/mL).
- **Prepare Blank:** In a separate 10 mL volumetric flask, add only the solvent to serve as the reagent blank.
- **Add Reagent:** To each flask (including the blank), add 1.0 mL of the 0.05% **4-(2,4-dinitrophenylazo)phenol** reagent solution.
- **Dilute:** Dilute each flask to the 10 mL mark with the solvent.
- **Incubate:** Cap the flasks, mix thoroughly using a vortex mixer for 30 seconds, and allow them to stand at room temperature for 15 minutes for the color to develop completely and stabilize.
- **Measure Absorbance:** Set the spectrophotometer to zero using the reagent blank. Measure the absorbance of each standard at the predetermined λ_{max} of the colored complex (typically determined by scanning the most concentrated standard from 400-700 nm).
- **Plot Curve:** Plot a graph of absorbance versus concentration (µg/mL). Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.995 is considered acceptable.

Analysis of an Unknown Sample

- **Prepare Sample:** Accurately weigh or measure the unknown sample and dissolve/dilute it in the chosen solvent to an estimated concentration that falls within the linear range of the calibration curve. Further filtration or extraction may be necessary depending on the sample matrix.
- **Analyze:** Take an appropriate aliquot of the prepared sample solution and transfer it to a 10 mL volumetric flask.

- Follow Protocol: Repeat steps 3 through 6 from the calibration procedure (Section 4.1).
- Calculate Concentration: Using the measured absorbance of the sample and the linear regression equation from the calibration curve, calculate the concentration of the amine in the sample solution. Remember to account for any dilution factors used during sample preparation.

Concentration ($\mu\text{g/mL}$) = (Absorbance - y-intercept) / slope

Method Validation

To ensure the reliability and suitability of the analytical method for its intended purpose, a validation process is essential.^[5] The following parameters should be evaluated according to established guidelines, such as those from the International Council for Harmonisation (ICH) Q2(R1).

Validation Parameter	Description	Acceptance Criteria (Typical)
Linearity	The ability of the method to elicit test results that are directly proportional to the analyte concentration.	Correlation coefficient (R^2) \geq 0.995 over the specified range.
Accuracy (as Recovery)	The closeness of the test results to the true value. Assessed by spiking a blank matrix with known analyte concentrations.	Mean recovery of 98-102% at three concentration levels (low, medium, high).[6][7]
Precision	The degree of scatter between a series of measurements. Evaluated at two levels: Repeatability and Intermediate Precision.	Relative Standard Deviation (RSD) \leq 2%.[1]
Repeatability (Intra-day)	Precision under the same operating conditions over a short interval.	RSD of \geq 6 replicate measurements of a single standard concentration.
Intermediate (Inter-day)	Precision within the same laboratory but on different days, with different analysts, or different equipment.	RSD of measurements of the same standard concentration across multiple days.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated.	$3.3 \times$ (Standard Deviation of the Blank / Slope of the Calibration Curve).[7]
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	$10 \times$ (Standard Deviation of the Blank / Slope of the Calibration Curve).[7]

Specificity	The ability to assess unequivocally the analyte in the presence of components which may be expected to be present.	Comparison of the spectra of the analyte in the presence and absence of potential interfering substances.
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Interferences and Troubleshooting

- **Other Basic Compounds:** Tertiary amines and other basic substances (e.g., ammonia) can also react with the dye, leading to positive interference. Sample cleanup or using a more selective derivatizing agent may be necessary if these are present.
- **Acidic Contaminants:** The presence of acidic impurities in the sample or solvent can neutralize the amine or protonate the colored complex, leading to erroneously low readings. Ensure high-purity solvents and glassware.
- **Water Content:** The presence of water can interfere with the acid-base equilibrium in the non-polar solvent. Use anhydrous solvents and protect solutions from atmospheric moisture where possible.
- **Photostability:** Azo dyes can be sensitive to light. It is advisable to conduct experiments under subdued lighting and store reagent solutions in amber bottles to prevent photodegradation.

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Dinitro-aromatic compounds can be toxic and are potential skin irritants.[8] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Organic solvents like dichloromethane and chloroform are volatile and harmful. Avoid inhalation of vapors and ensure proper disposal according to institutional guidelines.
- Consult the Safety Data Sheet (SDS) for each reagent before use.

References

- ResearchGate. (n.d.). Synthesis of 2,4-dinitrophenol. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Spectrophotometric Method for the Determination of Drugs Containing Phenol Group by Using 2, 4- Dinitrophenylhydrazine. Retrieved from [[Link](#)]
- Al-Sabha, W. (2005). Selective spectrophotometric determination of some primary amines using 2,4-dinitrofluorobenzene reagent. *Journal of Analytical Chemistry*, 60(9), 857-862.
- Samarra Journal of Pure and Applied Science. (n.d.). Review Using 2,4-dinitrophenylhydrazine in spectrophotometric determination. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023). Making an Azo Dye from Phenol. Retrieved from [[Link](#)]
- Castro, E. A., et al. (2005). Kinetics and Mechanism of the Aminolysis of Phenyl and Methyl 4-Nitrophenyl Thionocarbonates. *The Journal of Organic Chemistry*, 70(10), 3847-3853.
- Zakaria, S. A., Talal, Z., & Othman, N. S. (2022). Review: Using 2,4-dinitrophenylhydrazine in spectrophotometric determination. *Samarra Journal of Pure and Applied Science*, 4(2), 1-10.
- Reddit. (n.d.). Reaction mechanism for this new synthesis pathway for 2,4-dinitrophenol. Retrieved from [[Link](#)]
- Impactfactor. (n.d.). 4-amino Antipyrine Spectrophotometric and Chromatographic Gas Determination of Phenols in the Water of Southern Iraq along with. Retrieved from [[Link](#)]
- MySkinRecipes. (n.d.). 4-(4-Nitrophenylazo)phenol. Retrieved from [[Link](#)]
- Google Patents. (n.d.). Method for preparing 2,4-dinitrophenol by phenol sulfonation and nitration.
- Simply Science. (n.d.). reactions_of_phenols. Retrieved from [[Link](#)]
- Google Patents. (n.d.). RU2488575C1 - Method of producing 2,4-dinitrophenol.
- ResearchGate. (n.d.). Spectrophotometric Method for the Determination of Drugs Containing Phenol Group by Using 2, 4- Dinitrophenylhydrazine. Retrieved from [[Link](#)]

- Kim, J. H., et al. (2014). Validation of an HPLC Analytical Method for Determination of Biogenic Amines in Agricultural Products and Monitoring of Biogenic Amines in Korean Fermented Agricultural Products. *Journal of the Korean Society for Applied Biological Chemistry*, 57(1), 103-110.
- PubChem. (n.d.). 4-(2,4-Dinitroanilino)phenol. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Development and Validation of an RP-HPLC-FLD Method for the Determination of Biogenic Amines after Pre-column Derivatization with a New Pyrazoline Based Reagent. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). 17.10: Reactions of Phenols. Retrieved from [\[Link\]](#)
- SlideShare. (n.d.). Phenol reaction. Retrieved from [\[Link\]](#)
- PubMed. (2019). Validation of analytical methods for heterocyclic amines in seven food matrices using high-performance liquid chromatography-tandem mass spectrometry. Retrieved from [\[Link\]](#)
- PubMed Central (PMC). (2022). Physico-analytical studies on some heterocyclic azo dyes and their metal complexes with some transition metals. Retrieved from [\[Link\]](#)
- MDPI. (2021). Development and Validation of a TLC-Densitometry Method for Histamine Monitoring in Fish and Fishery Products. Retrieved from [\[Link\]](#)
- European Medicines Agency (EMA). (1995). Q 2 (R1) Validation of Analytical Procedures: Text and Methodology. Retrieved from [\[Link\]](#)

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Sources

- [1. Validation of an HPLC Analytical Method for Determination of Biogenic Amines in Agricultural Products and Monitoring of Biogenic Amines in Korean Fermented Agricultural](#)

[Products - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. researchgate.net \[researchgate.net\]](#)
- [3. 4-\(4-Nitrophenylazo\)phenol \[myskinrecipes.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. ema.europa.eu \[ema.europa.eu\]](#)
- [6. Validation of analytical methods for heterocyclic amines in seven food matrices using high-performance liquid chromatography-tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. 4-\(2,4-DINITROANILINO\)PHENOL | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
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